

Technical Guide: Benzyl 4-(methylamino)piperidine-1-carboxylate (CAS No. 405057-75-2)

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Compound of Interest

Compound Name: *Benzyl 4-(methylamino)piperidine-1-carboxylate*

Cat. No.: *B1287280*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes publicly available information regarding CAS number 405057-75-2. Due to the limited availability of detailed scientific literature, this guide provides general information and a plausible synthetic approach. It is intended for informational purposes only and should not be substituted for rigorous, experimentally validated data.

Introduction

Benzyl 4-(methylamino)piperidine-1-carboxylate is a heterocyclic organic compound frequently utilized as a key intermediate in medicinal chemistry and pharmaceutical research. Its structural motif, featuring a protected piperidine ring with a secondary amine, makes it a valuable building block for the synthesis of more complex molecules, particularly those targeting the central nervous system. This guide provides a summary of its known chemical properties and a proposed synthetic pathway.

Chemical and Physical Properties

The available data for **Benzyl 4-(methylamino)piperidine-1-carboxylate** is summarized in the table below. It is important to note that comprehensive experimental data such as boiling point, density, and spectroscopic analyses are not readily available in the public domain.

Property	Value	Source
Chemical Name	Benzyl 4-(methylamino)piperidine-1-carboxylate	N/A
CAS Number	405057-75-2	N/A
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₂	N/A
Molecular Weight	248.32 g/mol	N/A
Physical Form	Liquid	N/A
Purity	97%	N/A
Storage Conditions	Sealed in a dry place, 2-8°C, under inert gas, protected from light.	N/A

Safety Information

Based on available safety data sheets, this compound is classified with the following hazards:

- GHS Pictogram: GHS07 (Exclamation mark)
- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Proposed Synthesis

While a specific, detailed experimental protocol for the synthesis of **Benzyl 4-(methylamino)piperidine-1-carboxylate** is not available in published literature, a plausible synthetic route can be proposed based on standard organic chemistry transformations and analogous procedures for similar compounds. A potential two-step synthesis starting from Benzyl 4-oxopiperidine-1-carboxylate is outlined below.

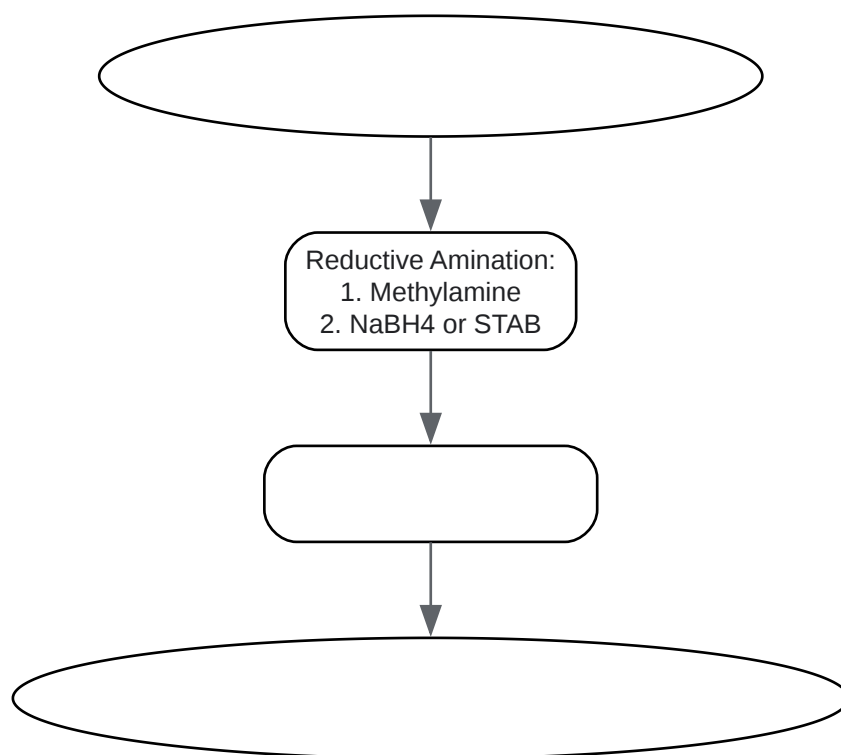
Proposed Experimental Protocol

Step 1: Reductive Amination

- **Reaction Setup:** To a solution of Benzyl 4-oxopiperidine-1-carboxylate (1.0 eq) in a suitable solvent such as methanol or dichloromethane, add methylamine (a solution in a solvent like THF or ethanol, or as a gas) (1.1-1.5 eq).
- **Imine Formation:** Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the corresponding imine intermediate.

- Reduction: Cool the reaction mixture to 0°C and add a reducing agent such as sodium borohydride (NaBH₄) or sodium triacetoxyborohydride (STAB) (1.5-2.0 eq) portion-wise.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for an additional 12-24 hours. Monitor the reaction progress using an appropriate technique like Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Once the reaction is complete, quench the reaction by the slow addition of water. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield **Benzyl 4-(methylamino)piperidine-1-carboxylate**.

Proposed Synthesis Workflow



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Caption: Proposed synthesis workflow for **Benzyl 4-(methylamino)piperidine-1-carboxylate**.

Biological Activity and Mechanism of Action

Currently, there is no publicly available information detailing the specific biological activity, signaling pathways, or mechanism of action for **Benzyl 4-(methylamino)piperidine-1-carboxylate** itself. Its primary role appears to be that of a versatile chemical intermediate used in the synthesis of proprietary compounds for drug discovery, particularly in the area of neuroscience. The piperidine scaffold is a common feature in many centrally acting drugs.

Conclusion

Benzyl 4-(methylamino)piperidine-1-carboxylate (CAS No. 405057-75-2) is a valuable building block in synthetic organic and medicinal chemistry. While comprehensive data on its physicochemical properties and biological activity are scarce in the public domain, this guide provides a summary of the available information and a plausible synthetic route. Researchers working with this compound should perform their own comprehensive characterization and safety assessments.

- To cite this document: BenchChem. [Technical Guide: Benzyl 4-(methylamino)piperidine-1-carboxylate (CAS No. 405057-75-2)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1287280#cas-number-405057-75-2-chemical-properties>]

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